

On-Target Efficacy of p38 MAPK-IN-4: A Comparative Analysis

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Compound of Interest

Compound Name: p38 MAPK-IN-4

Cat. No.: B160880

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A detailed guide for researchers, scientists, and drug development professionals on the on-target activity of **p38 MAPK-IN-4**, benchmarked against other known inhibitors. This guide provides a comprehensive comparison, supported by experimental data and detailed protocols to aid in the evaluation and application of this potent inhibitor.

The p38 mitogen-activated protein kinase (MAPK) signaling pathway is a critical regulator of cellular responses to inflammatory cytokines and environmental stress, making it a key therapeutic target for a range of diseases. **p38 MAPK-IN-4** has emerged as a potent and selective inhibitor of this pathway. This guide provides an objective comparison of **p38 MAPK-IN-4**'s performance against other alternative inhibitors, supported by quantitative data and detailed experimental methodologies.

Comparative On-Target Activity of p38 MAPK Inhibitors

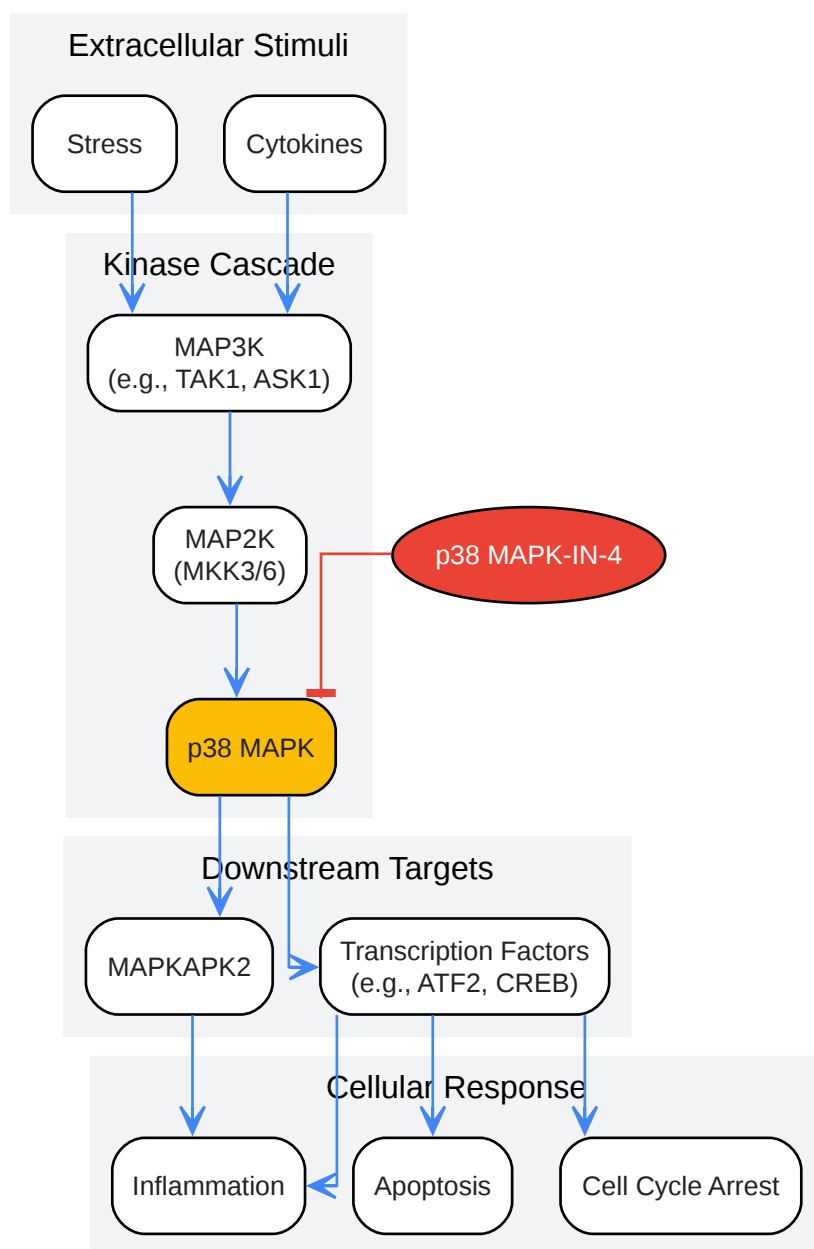
The following table summarizes the in vitro and cellular activities of **p38 MAPK-IN-4** in comparison to other widely used p38 MAPK inhibitors. The data highlights the potency of these compounds in inhibiting p38 MAPK α , the most extensively studied isoform, and their functional impact on cellular processes such as cytokine release.

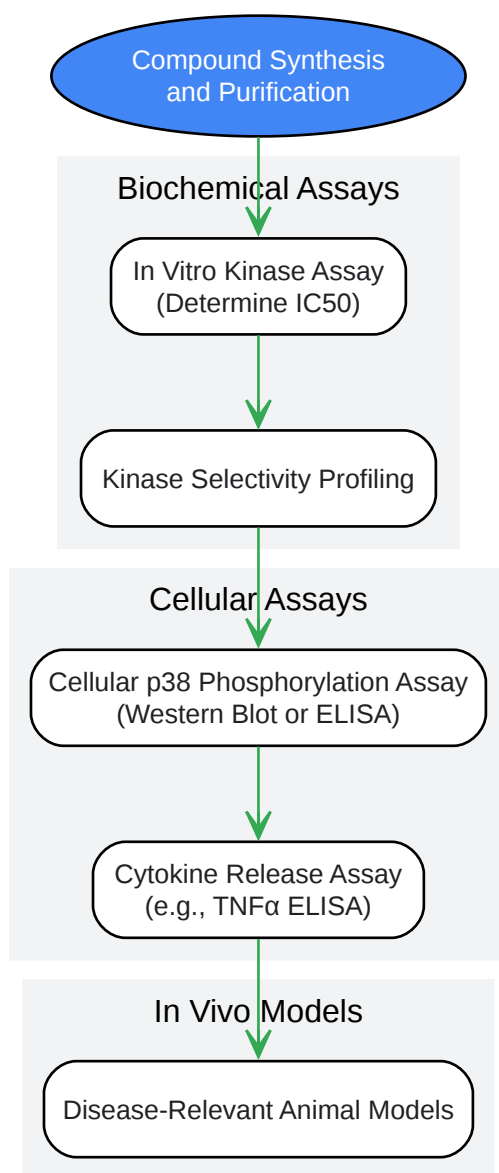
Compound	Biochemical IC50 (p38 α)	Cellular IC50 (LPS-induced TNF α release in THP-1 cells)
p38 MAPK-IN-4	35 nM[1][2], 68 nM[3]	187 nM[3]
SB202190	50 nM	Not specified
PH-797804	26 nM	5.9 nM (in U937 cells)[4]
p38 MAPK Inhibitor IV	130 nM	22 nM (in human PBMCs)[5][6]

Caption: Comparative IC50 values of p38 MAPK inhibitors.

p38 MAPK Signaling Pathway

The p38 MAPK pathway is a tiered kinase cascade activated by various extracellular stimuli, including stress and inflammatory cytokines. This activation leads to the phosphorylation of downstream targets, culminating in a cellular response.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. p38 MAPK-IN-4 Datasheet DC Chemicals [dcchemicals.com]
- 4. selleckchem.com [selleckchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. medkoo.com [medkoo.com]
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